

# Personal protective equipment for handling Parp1-IN-5

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## Compound of Interest

Compound Name: Parp1-IN-5

Cat. No.: B11933143

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## Essential Safety and Handling Guide for Parp1-IN-5

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Parp1-IN-5**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

## Chemical and Hazard Information

**Parp1-IN-5** is a potent and selective PARP-1 inhibitor used in cancer research.[1][2] The dihydrochloride salt is noted to have enhanced water solubility and stability.[1] According to the Safety Data Sheet (SDS) for **PARP1-IN-5** dihydrochloride, the compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3]

### Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C25H26Cl2N2O5S	[3]
Molecular Weight	537.46 g/mol	[3]
GHS Hazard Statements	H302 (Harmful if swallowed), H410 (Very toxic to aquatic life with long lasting effects)	[3]
Storage Temperature	-20°C (powder), -80°C (in solvent)	[3]

## Personal Protective Equipment (PPE)

A comprehensive approach to PPE is critical when handling **Parp1-IN-5**. The following PPE is mandatory to minimize exposure and ensure safety.

- **Body Protection:** A buttoned lab coat should be worn to protect the body and clothing from potential spills.[4] For handling activities with a higher risk of contamination, such as when administering injectable forms, a gown that is impermeable to hazardous drugs is required. [5][6]
- **Hand Protection:** Two pairs of chemotherapy-rated gloves are recommended, especially when handling injectable solutions.[5] Gloves should be selected for their chemical resistance and replaced immediately if contaminated or torn.[7]
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.[7] When there is a risk of splashes, chemical splash goggles and a face shield should be worn. [4][7]
- **Footwear:** Closed-toe shoes and long pants are mandatory to protect the legs and feet from spills.[4]

## Operational and Disposal Plans

Receiving and Storage:

- Upon receiving the shipment, inspect the package for any signs of damage or leakage.
- Wear appropriate PPE, including gloves, when unpacking.
- Store the compound in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and ignition sources.[3]
- Adhere to the recommended storage temperatures: -20°C for the powder form and -80°C for solutions.[3]

#### Handling and Preparation:

- All handling of **Parp1-IN-5** should be conducted in a designated area with appropriate exhaust ventilation, such as a chemical fume hood, to avoid inhalation of dust or aerosols.[3]
- Do not eat, drink, or smoke in the handling area.[3]
- Wash hands thoroughly after handling the compound.[3]
- When preparing solutions, add the solvent to the compound slowly to avoid splashing.

#### In Case of Exposure:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.[3]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water. Call a physician.[3]
- Inhalation: Move to an area with fresh air. If breathing is difficult, provide respiratory support and seek medical help.[3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a poison center or physician for guidance.[3]

#### Spill Management:

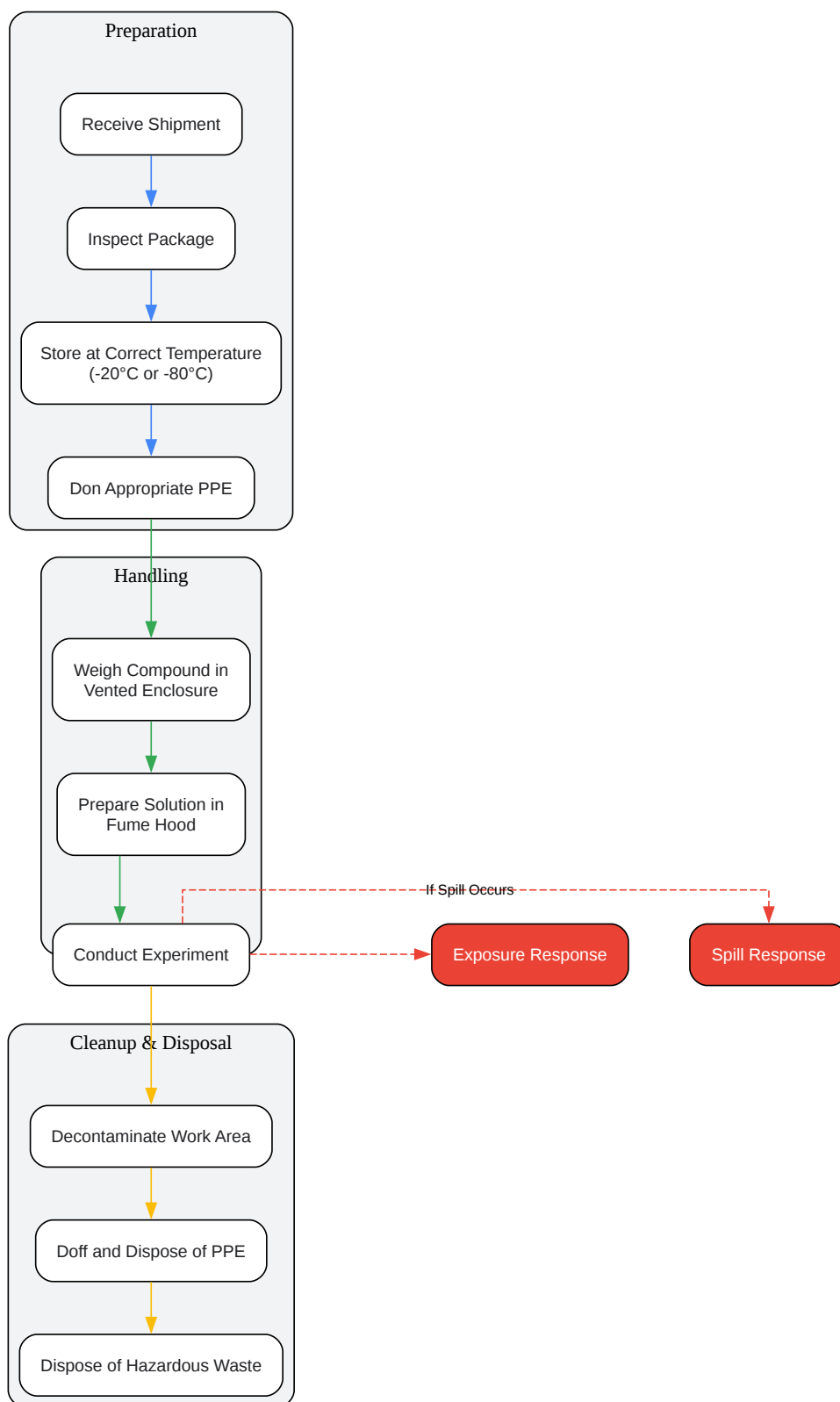
- Evacuate the immediate area.

- Wearing appropriate PPE, contain and collect the spillage.
- Clean the spill area thoroughly.
- Dispose of the collected waste as hazardous material.

Disposal Plan:

- All waste materials, including empty containers, contaminated PPE, and unused compound, must be disposed of as hazardous waste.
- Dispose of the contents and container at an approved waste disposal plant.[\[3\]](#)
- Avoid release to the environment.[\[3\]](#)

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **Parp1-IN-5** from receipt to disposal.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. PARP1-IN-5 dihydrochloride|MSDS [dcchemicals.com]
- 4. addgene.org [addgene.org]
- 5. pogo.ca [pogo.ca]
- 6. publications.ashp.org [publications.ashp.org]
- 7. Choosing The Correct PPE | Environmental Health & Safety [ehs.ucmerced.edu]
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